

# Navigating the Research Landscape: A Technical Guide to 14C Labeled Octacosane

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## *Compound of Interest*

Compound Name: OCTACOSANE-14 15-14C

Cat. No.: B1140267

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource on the commercial availability, synthesis, and application of 14C labeled octacosane. Designed for researchers, scientists, and professionals in drug development, this document provides a structured overview of suppliers, potential experimental protocols, and the metabolic pathways associated with this long-chain alkane.

## Commercial Availability and Synthesis

While 14C labeled octacosane is not a readily available stock item from most major chemical suppliers, its synthesis is achievable through custom radiolabeling services. Several specialized companies offer the expertise and facilities to produce high-quality, custom-synthesized radiolabeled compounds, including long-chain alkanes like octacosane.

Below is a summary of potential suppliers and services for obtaining 14C labeled octacosane:

| Company/Platform                      | Service/Product Information  | Notes  |
|---------------------------------------|--|--|
| Custom Synthesis Specialists          |  |  |
| Moravek, Inc.                         | Offers custom synthesis of 14C labeled compounds. They have experience in producing a wide range of radiolabeled molecules for preclinical and clinical studies. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> | Researchers would need to request a quote and provide specifications for the desired labeled position and specific activity. |
| American Radiolabeled Chemicals (ARC) | Provides custom synthesis of 14C labeled chemicals and has a catalog of other radiolabeled long-chain alkanes, such as hexadecane.<br><a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>                           | The availability of similar compounds suggests the feasibility of synthesizing 14C-octacosane.                               |
| Selcia                                | A provider of custom 14C radiolabeling services for various industries, including life sciences. <a href="#">[11]</a>  | Inquire directly for custom synthesis of 14C-octacosane.   |
| Eurofins                              | Offers a full range of 14C custom radiolabeling services for regulatory and research purposes. <a href="#">[12]</a>  | A viable option for obtaining well-characterized 14C-octacosane for regulated studies.                                       |
| Institute of Isotopes                 | Provides custom synthesis and radiolabeling services for various isotopes, including 14C. <a href="#">[13]</a>   | Researchers can contact them with specific requirements for synthesis.   |
| ViTrax                                | Their catalog includes other 14C labeled long-chain alkanes, indicating a capability for similar syntheses. <a href="#">[14]</a> <a href="#">[15]</a>  | Direct inquiry for custom synthesis is recommended.  |
| Chemical Database Listing             |  |  |

ChemicalBook

Lists "OCTACOSANE-14 15-14C" with CAS number 105931-33-7.[\[16\]](#)

This listing indicates that the compound has been synthesized and cataloged, though direct supplier information is not provided on the platform.

## Hypothetical Experimental Protocol: Investigating the Biodistribution and Metabolism of 14C Labeled Octacosane in a Rodent Model

The following protocol is a hypothetical experimental design, adapted from methodologies used for the closely related compound, [8-14C]-octacosanol, and general practices for *in vivo* radiotracer studies.[\[17\]](#)[\[18\]](#)

**Objective:** To determine the absorption, distribution, metabolism, and excretion (ADME) of 14C labeled octacosane in a rat model.

### Materials:

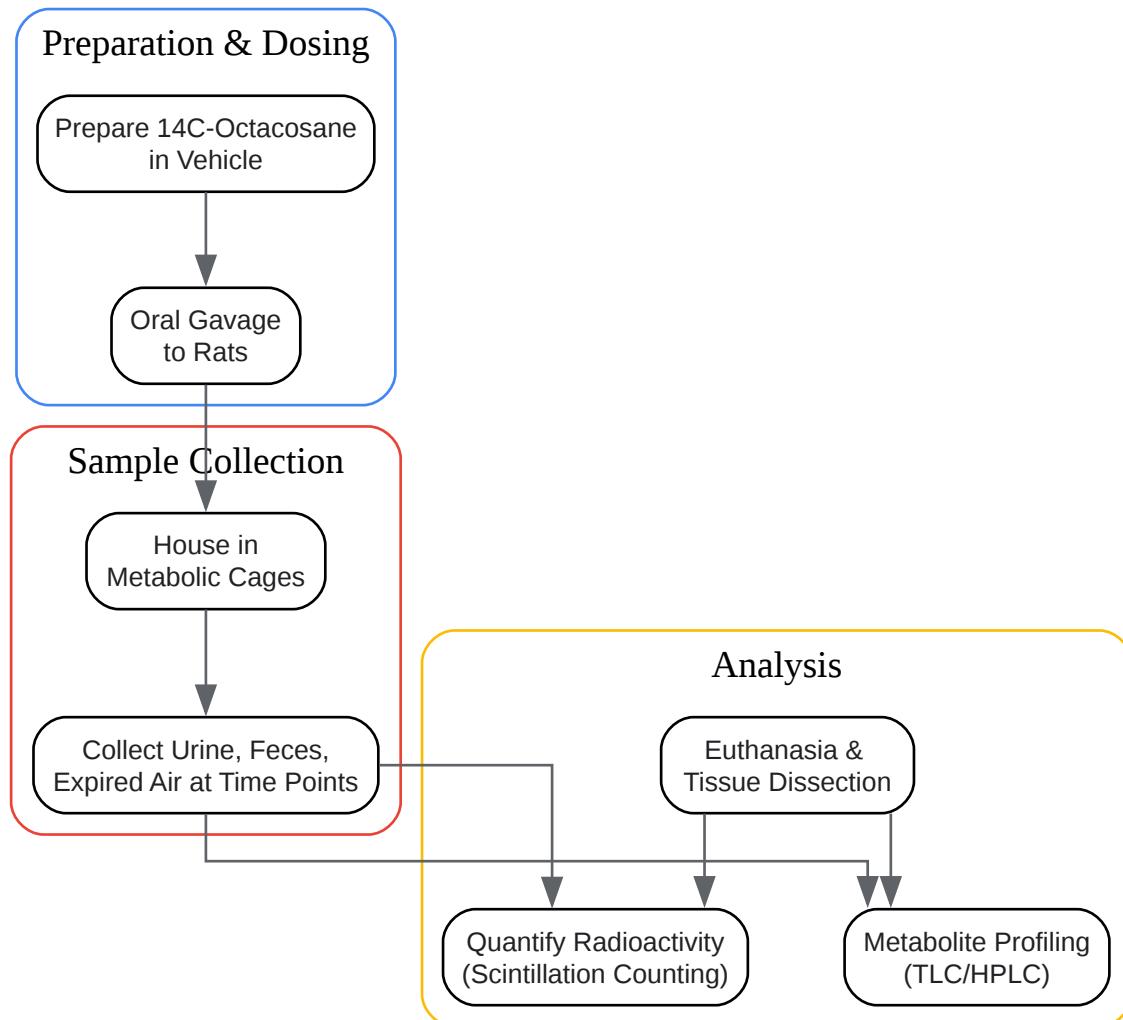
- 14C Labeled Octacosane (custom synthesized, specific activity to be determined)
- Wistar rats (male, 8 weeks old)
- Vehicle for administration (e.g., corn oil)
- Metabolic cages for collection of urine, feces, and expired air
- Scintillation counter and appropriate scintillation cocktail
- Tissue homogenizer
- Solvents for extraction (e.g., chloroform, methanol)
- Thin-layer chromatography (TLC) or High-performance liquid chromatography (HPLC) system with a radiodetector

**Methodology:**

- Dose Preparation and Administration:
  - Dissolve a known amount of 14C labeled octacosane in the chosen vehicle to achieve the desired dose concentration.
  - Administer a single oral dose to the rats via gavage. A typical dose might range from 10-50 mg/kg body weight, with a radioactivity level sufficient for detection.
- Sample Collection:
  - House the rats in individual metabolic cages immediately after dosing.
  - Collect urine, feces, and expired air (trapped using a CO<sub>2</sub> absorbent) at predetermined time points (e.g., 4, 8, 12, 24, 48, 72, 96, and 120 hours).
- Biodistribution Analysis:
  - At the end of the collection period, euthanize the animals.
  - Dissect and collect various tissues and organs (e.g., liver, adipose tissue, brain, kidneys, spleen, heart, lungs, muscle, and gastrointestinal tract).
  - Homogenize weighed portions of each tissue.
  - Analyze the radioactivity in aliquots of urine, feces homogenate, expired air absorbent, and tissue homogenates using a liquid scintillation counter.
- Metabolite Profiling:
  - Extract lipids from selected tissues (e.g., liver, adipose tissue) and excreta (urine and feces) using a suitable solvent system (e.g., Folch method).
  - Analyze the extracts using TLC or HPLC with a radiodetector to separate and quantify the parent compound and its metabolites.

- Co-chromatography with authentic standards (if available) can be used for metabolite identification.

Workflow for Biodistribution Study:



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Experimental workflow for the biodistribution study of 14C labeled octacosane.

## Metabolic Pathways of Long-Chain Alkanes

Long-chain alkanes like octacosane are metabolized in mammals primarily through oxidation. The initial and rate-limiting step is the hydroxylation of the alkane, which can occur at a terminal

( $\omega$ -oxidation) or subterminal ( $\omega$ -1,  $\omega$ -2, etc.) carbon atom. This process is typically catalyzed by cytochrome P450 enzymes.

#### Terminal Oxidation Pathway:

In this pathway, the terminal methyl group of the alkane is hydroxylated to form a primary alcohol. This alcohol is then further oxidized to an aldehyde and then to a carboxylic acid. The resulting fatty acid can then enter the  $\beta$ -oxidation pathway for energy production.

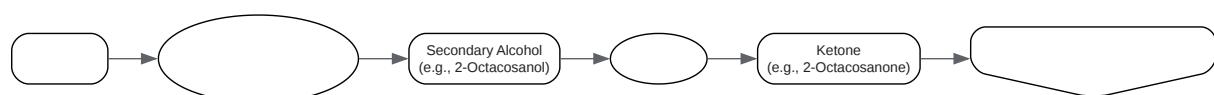


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Terminal oxidation pathway of octacosane.

#### Subterminal Oxidation Pathway:

Alternatively, hydroxylation can occur at a subterminal carbon atom, leading to the formation of a secondary alcohol. This can be further oxidized to a ketone. The subsequent metabolic fate of these intermediates is less well characterized but may involve further oxidation and cleavage of the carbon chain.



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